

# Application Notes and Protocols for Determining h-index Variants

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### Introduction:

The h-index is a widely used metric to quantify the cumulative research output and impact of a scholar. It is inherently a time-dependent measure, as it evolves throughout a researcher's career. While a standardized "h(p,t) index" is not formally defined in existing bibliometric literature, the notation suggests a variant of the h-index calculated for a specific subset of publications, denoted by 'p', at a given time 't'.

These application notes provide detailed protocols for determining two plausible interpretations of an "h(p) index":

- **h(period):** The h-index calculated for publications within a specific time period.
- **h(primary):** The h-index calculated for publications where the researcher holds primary authorship.

These specialized variants can offer a more nuanced assessment of a researcher's recent productivity or their specific contributions as a lead author.

## The h(period) Index: Assessing Impact over a Defined Timeframe

The h(period) index measures the impact of publications within a specified window of time. This can be particularly useful for evaluating recent research performance, for instance, in the

context of grant applications or periodic reviews.

## Experimental Protocol for Determining the h(period)

### Index:

This protocol outlines the manual calculation of the h(period) index using data exported from a citation database such as Scopus or Web of Science.<sup>[1]</sup>

- Data Retrieval:
  - Log in to a comprehensive citation database (e.g., Web of Science, Scopus).
  - Perform an author search to locate the researcher's publication profile.
  - Select the desired time period for analysis (e.g., the last 5 years).
  - Export the list of publications from this period, ensuring that the export includes the total citation count for each publication.
- Data Compilation and Ranking:
  - Open the exported file in a spreadsheet program.
  - Create a table with two columns: "Publication" and "Total Citations".
  - Sort the publications in descending order based on the "Total Citations" column.<sup>[1]</sup>
- h(period) Index Calculation:
  - Add a third column to the table titled "Rank".
  - Number the publications sequentially starting from 1.
  - Identify the highest rank 'h' where the number in the "Total Citations" column is greater than or equal to the rank number.<sup>[2][3]</sup> This number is the h(period) index.

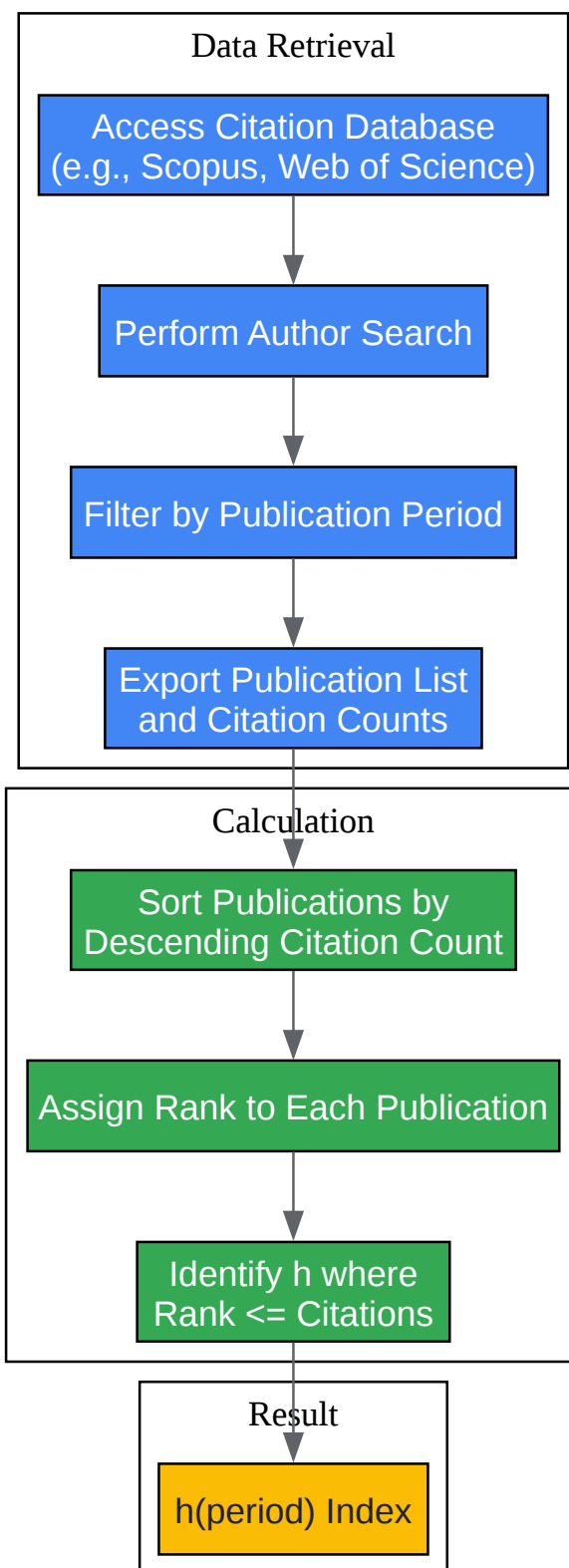
### Data Presentation:

The following table illustrates the calculation of the h(period) for a researcher's publications over the last five years.

| Publication (Last 5 Years) | Total Citations | Rank |
|----------------------------|-----------------|------|
| Paper A                    | 25              | 1    |
| Paper B                    | 18              | 2    |
| Paper C                    | 12              | 3    |
| Paper D                    | 7               | 4    |
| Paper E                    | 4               | 5    |
| Paper F                    | 3               | 6    |
| Paper G                    | 2               | 7    |

In this example, the h(period) index is 4, as there are 4 papers with at least 4 citations each.

## Workflow for h(period) Calculation:



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Workflow for calculating the  $h(\text{period})$  index.

## The h(primary) Index: Focusing on Primary-Authored Contributions

The h(primary) index is a variant that considers only those publications where the researcher is a primary author (e.g., first or second author).<sup>[4]</sup> This metric can be used to assess the impact of a researcher's work in which they played a leading role.

### Experimental Protocol for Determining the h(primary) Index:

- Data Retrieval and Filtering:
  - Access a citation database and retrieve the researcher's complete publication list with citation counts.
  - Manually or programmatically filter this list to retain only the publications where the researcher is the first or second author.
- Data Compilation and Ranking:
  - Create a table listing the primary-authored publications and their corresponding total citation counts.
  - Sort this table in descending order of citation counts.
- h(primary) Index Calculation:
  - Assign a rank to each publication in the sorted list.
  - The h(primary) index is the highest rank 'h' for which the citation count is greater than or equal to 'h'.

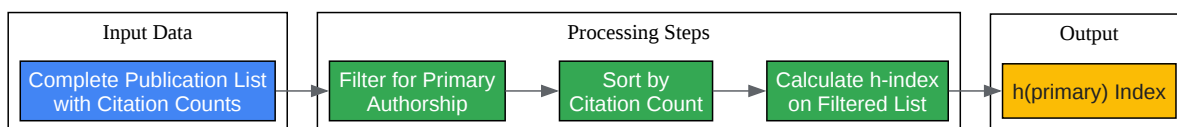
### Data Presentation:

The table below shows a hypothetical calculation for an h(primary) index.

| Primary-Authored Publication | Total Citations | Rank |
|------------------------------|-----------------|------|
| Paper 1                      | 45              | 1    |
| Paper 2                      | 30              | 2    |
| Paper 3                      | 22              | 3    |
| Paper 4                      | 15              | 4    |
| Paper 5                      | 9               | 5    |
| Paper 6                      | 6               | 6    |
| Paper 7                      | 5               | 7    |
| Paper 8                      | 3               | 8    |

In this case, the researcher's  $h(\text{primary})$  index is 6, as they have 6 primary-authored papers with at least 6 citations each.

## Logical Diagram for $h(\text{primary})$ Calculation:



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Logical flow for determining the  $h(\text{primary})$  index.

Conclusion:

While the " $h(p,t)$  index" is not a formally recognized metric, by interpreting 'p' as a specific parameter such as a time period or primary authorship, researchers can derive valuable insights into their scientific impact. The protocols and workflows provided here offer a systematic approach to calculating these h-index variants, allowing for a more detailed and

context-rich evaluation of scholarly output. It is important to note that, like the standard h-index, these variants can differ based on the citation database used.[5]

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